

H-D-Ser-OEt.HCl: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: *H-D-Ser-OEt.HCl*

Cat. No.: *B613186*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **H-D-Ser-OEt.HCl** (D-Serine ethyl ester hydrochloride). Understanding the stability profile of this compound is critical for ensuring its integrity and reliability in research and drug development applications, from peptide synthesis to its role as a modulator of NMDA receptors.^[1] This document outlines recommended storage, potential degradation pathways, and best-practice protocols for stability and purity assessment.

Core Properties and Stability Profile

H-D-Ser-OEt.HCl is a derivative of D-serine, presenting as a white to off-white crystalline powder.^[2] It is known for its high solubility in water, a characteristic enhanced by its hydrochloride salt form, which also contributes to its overall stability.^[2] The compound's stability allows for extended use in laboratory settings without significant degradation when stored under appropriate conditions.^[2]

Recommended Storage Conditions

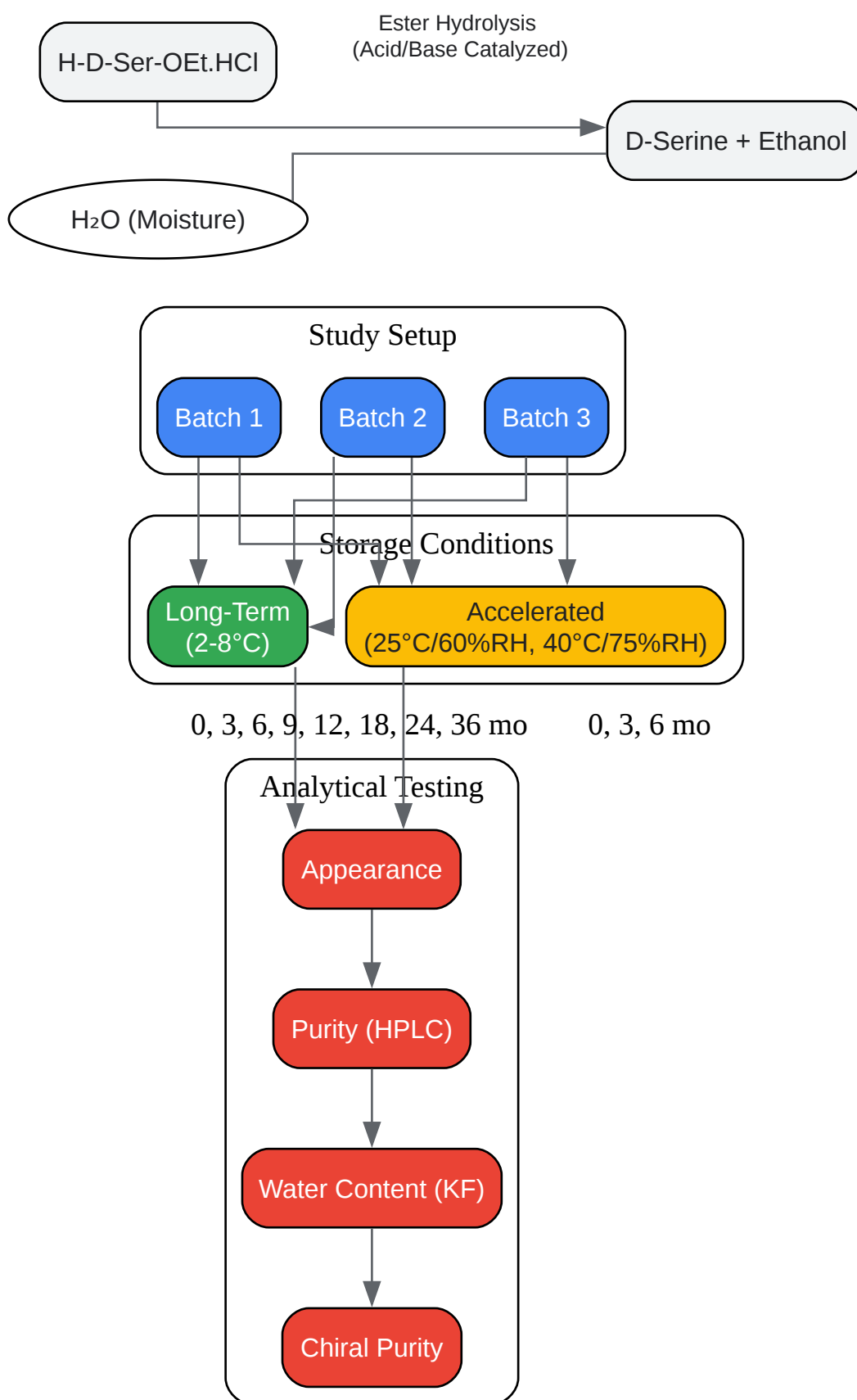
Consistent recommendations from various suppliers emphasize the importance of controlled, cool temperatures for storing **H-D-Ser-OEt.HCl** to maintain its purity and stability over time. While specific long-term quantitative stability data under various conditions is not extensively published, the consensus from commercial suppliers provides a clear guideline for researchers.

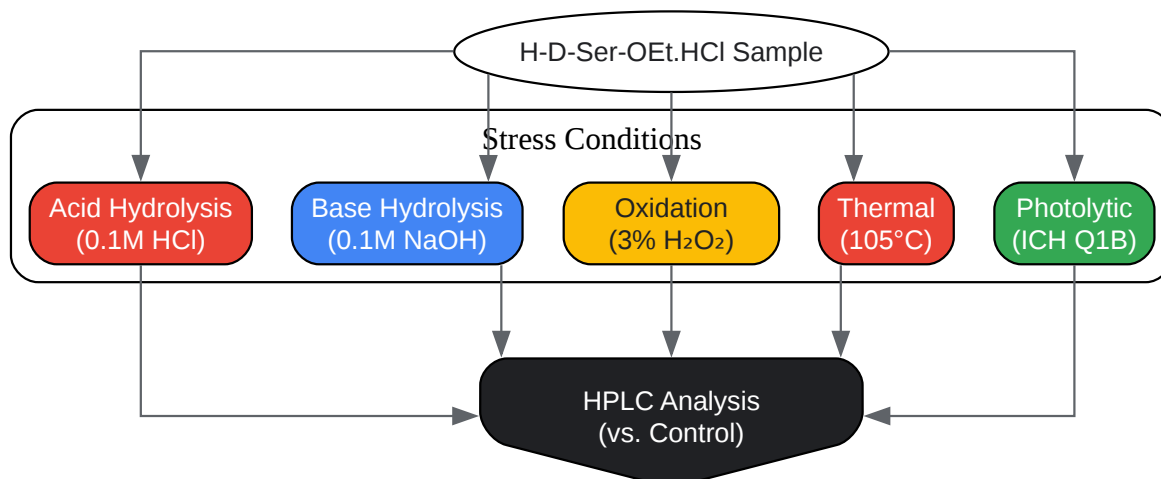
Storage Condition	Temperature Range	Notes
Short-term Storage	2-8°C	Recommended for routine laboratory use.[3]
Long-term Storage	-20°C	Suggested for maintaining stability over extended periods. [2]
Alternative	0-8°C	Frequently cited by suppliers for general storage.[1]

It is imperative to store the compound in a tightly sealed container to protect it from moisture and atmospheric contaminants.

Potential Degradation Pathways

The primary anticipated degradation pathway for **H-D-Ser-OEt.HCl** is the hydrolysis of the ethyl ester bond. This reaction, which can be catalyzed by acidic or basic conditions, would yield D-serine and ethanol. The presence of moisture can facilitate this process.





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